

Application Notes and Protocols: Acylation of 1,3-Benzodioxole with Propionyl Chloride

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Compound of Interest

Compound Name: 5-Propanoyl-1,3-benzodioxole

CAS No.: 28281-49-4

Cat. No.: B131744

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the Friedel-Crafts acylation of 1,3-benzodioxole with propionyl chloride to synthesize 3',4'-(methylenedioxy)propiophenone. This compound, also known as 1-(benzo[d][1,2]dioxol-5-yl)propan-1-one, is a valuable intermediate in the synthesis of various bioactive molecules, pharmaceuticals, and fragrances. [2]

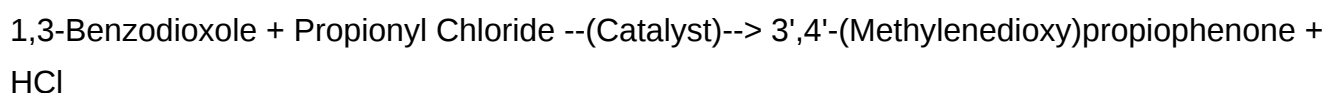
Introduction

The Friedel-Crafts acylation is a fundamental and widely utilized method for introducing an acyl group to an aromatic ring. [2][3][4] In the context of 1,3-benzodioxole, an electron-rich aromatic compound, this reaction proceeds via an electrophilic aromatic substitution mechanism. The resulting product, 3',4'-(methylenedioxy)propiophenone, serves as a key precursor for the synthesis of compounds within the methylenedioxyphenethylamine (MDxx) class, such as 3,4-methylenedioxy-N-methylamphetamine (MDMA), and is also a precursor for the fragrance Helional®. [2][5] Due to its application in the synthesis of controlled substances, its production and distribution are regulated in many jurisdictions. [5]

Reaction and Mechanism

The acylation of 1,3-benzodioxole with propionyl chloride is typically catalyzed by a Lewis acid. The catalyst enhances the electrophilicity of the propionyl group, facilitating the attack by the electron-rich benzodioxole ring.

The general reaction is as follows:



The mechanism involves the formation of a resonance-stabilized acylium ion, which then acts as the electrophile in the substitution reaction.

Data Presentation

Table 1: Comparison of Catalytic Systems and Reaction Conditions

Catalyst System	Acylating Agent	Solvent	Temperature (°C)	Time	Conversion (%)	Selectivity (%)	Yield (%)	Reference
Zinc Oxide / Zinc Chloride	Propionyl Chloride	Dichloromethane	0-5	5 hours	Substantial	-	-	[1]
Zn-Aquivion	Propionyl Chloride	-	75	24 hours	-	-	Product Detected	[2]
Aquivion SO3H®	Propionic Anhydride	-	100	30 min	73	62	-	[2][6][7][8][9]
Iodine	Propionic Anhydride	-	Reflux (~116)	-	-	-	-	[10]
Indium(II) Tosylate	-	Nitromethane	Reflux	30 min	Quantitative	-	-	[11]

Note: Direct yield for the Zinc Oxide/Zinc Chloride catalyzed reaction was not explicitly stated, but 311g of product was obtained from 488g of starting 1,3-benzodioxole after recovery of unreacted material.

Experimental Protocols

Protocol 1: Acylation using Zinc Oxide and Zinc Chloride[1]

Materials:

- 1,3-Benzodioxole (488 g)
- Dichloromethane (750 g)
- Zinc Oxide (162 g)
- Zinc Chloride (27 g)
- Propionyl Chloride (370 g)

Procedure:

- Charge a 3-liter reaction flask with 1,3-benzodioxole and dichloromethane.
- Cool the mixture to 0°C with stirring.
- Add Zinc oxide and Zinc chloride to the cooled mixture while maintaining the temperature at 0°C.
- Slowly add propionyl chloride to the reaction mixture over 4 hours, ensuring the temperature is maintained between 0°C and 5°C.
- After the addition is complete, continue stirring the reaction mixture for an additional hour to ensure the acylation is substantially complete.
- Perform an aqueous workup to remove zinc salts and propionic acid.
- Separate the organic layer and distill to recover unreacted 1,3-benzodioxole.
- Further distillation under vacuum will yield the final product, 3',4'-(methylenedioxy)propiophenone.

Protocol 2: Acylation using a Heterogeneous Catalyst (Aquivion) in a Continuous Flow System[2][14]

Materials:

- 1,3-Benzodioxole
- Propionic Anhydride
- Aquivion SO₃H® catalyst

Batch Procedure (for comparison):

- In a reaction vessel, combine 1,3-benzodioxole (2 g, 0.016 mol), propionic anhydride (0.019 mol), and Aquivion SO₃H® (approx. 0.14 g).
- Heat the mixture to 120°C and stir for 1 hour.
- Cool the mixture and filter to recover the catalyst.

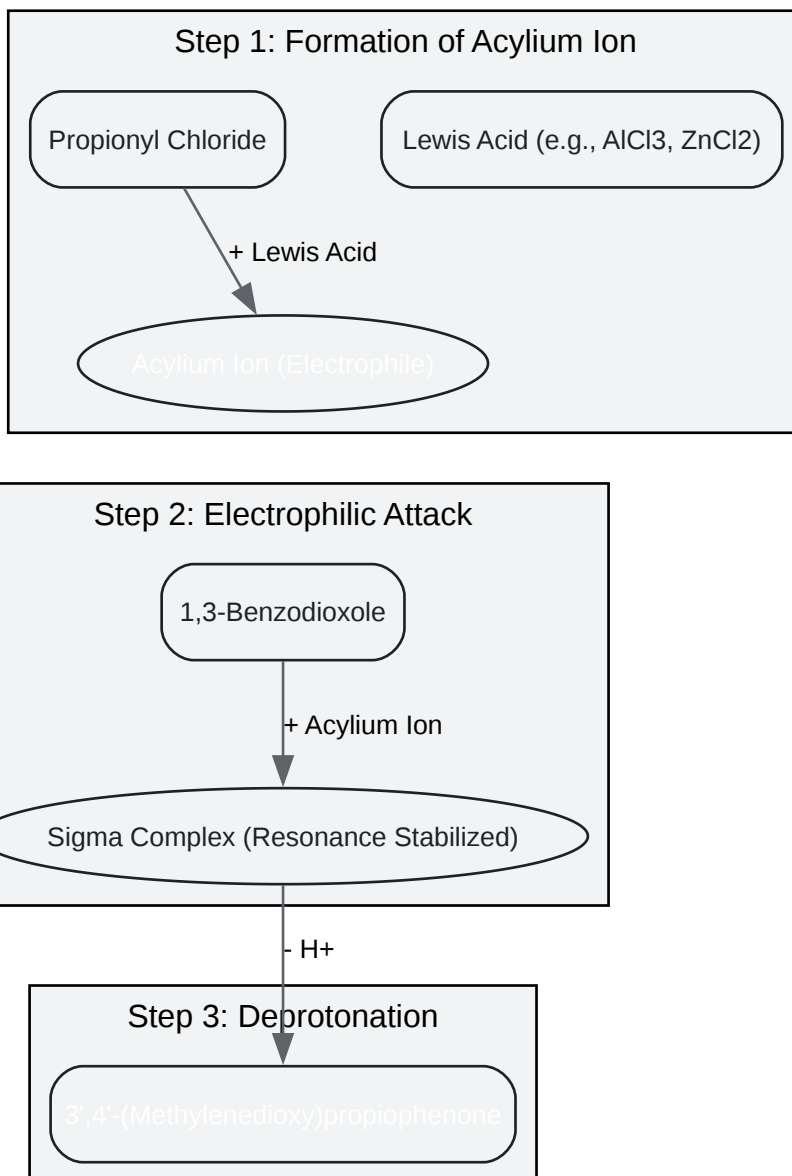
Continuous Flow Procedure:

- Pack a reactor column with the Aquivion SO₃H® catalyst (0.50 g).
- Use syringe pumps to flow 1,3-benzodioxole and propionic anhydride through the packed bed reactor.
- Control the molar ratio of the reactants and the residence time by adjusting the flow rates.
- Set the reaction temperature to 100°C. A residence time of 30 minutes has been shown to give good conversion and selectivity.[2][6][7][8][9]
- Collect the product stream at a steady state. The unreacted 1,3-benzodioxole can be separated by distillation and recycled.[2][7][8][9]

Visualizations

Friedel-Crafts Acylation Mechanism

Friedel-Crafts Acylation of 1,3-Benzodioxole

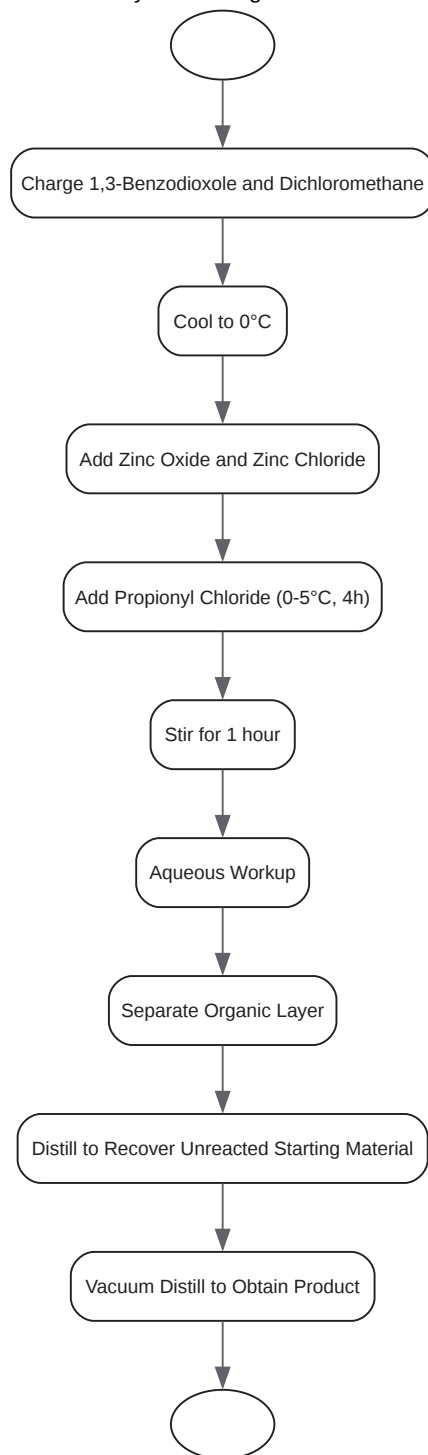


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Caption: Mechanism of the Friedel-Crafts Acylation.

Experimental Workflow for Protocol 1

Workflow for Acylation using Zinc Oxide/Chloride



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Caption: Experimental workflow for Protocol 1.

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